

In-Depth Technical Guide to 4-Bromo-5-nitropyridin-2-amine

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Compound of Interest

Compound Name: 4-Bromo-5-nitropyridin-2-amine

Cat. No.: B152568

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analytical data for **4-Bromo-5-nitropyridin-2-amine** (CAS No. 84487-11-6). This compound is a valuable building block in organic synthesis, particularly for the development of novel pharmaceutical agents.

Core Chemical Properties

4-Bromo-5-nitropyridin-2-amine is a substituted pyridine derivative. Its chemical structure, featuring an amine, a bromine atom, and a nitro group, offers multiple points for synthetic modification, making it a versatile intermediate in medicinal chemistry.

Physicochemical Data

Quantitative data for **4-Bromo-5-nitropyridin-2-amine** is summarized in the table below. It is important to note that while some data is readily available, specific values for properties like melting and boiling points are not consistently reported in publicly accessible literature and may vary based on sample purity.

Property	Value	Source
CAS Number	84487-11-6	[1][2]
Molecular Formula	C ₅ H ₄ BrN ₃ O ₂	[1]
Molecular Weight	218.01 g/mol	[1]
Appearance	Solid (form may vary)	
Purity	Typically ≥97%	
Solubility	No specific data available. Expected to be soluble in polar organic solvents.	
Melting Point	No specific data available.	[3][4]
Boiling Point	No specific data available.	[3][4]
Storage	Keep in a dark place, under an inert atmosphere, at 2-8°C.	[1]

Synthesis and Experimental Protocols

The synthesis of **4-Bromo-5-nitropyridin-2-amine** is anticipated to proceed via the nitration of 2-amino-4-bromopyridine. The regioselectivity of this electrophilic aromatic substitution is directed by the activating amino group and the deactivating, yet ortho-, para-directing, bromo group. The nitro group is expected to add at the 5-position, which is ortho to the bromine and meta to the strongly activating amino group, or at the 3-position, which is ortho to the amino group. The formation of the 5-nitro isomer is a likely outcome.

While a specific, validated protocol for the synthesis of **4-Bromo-5-nitropyridin-2-amine** is not readily available in the surveyed literature, a detailed procedure for the synthesis of the isomeric 2-amino-4-bromo-3-nitropyridine from 2-amino-4-bromopyridine provides a strong foundational methodology.[5] The following is a proposed experimental protocol adapted for the synthesis of the target molecule.

Proposed Synthesis of 4-Bromo-5-nitropyridin-2-amine

This protocol is based on established methods for the nitration of aminopyridines.[5][6]

Materials:

- 2-Amino-4-bromopyridine
- Concentrated Sulfuric Acid (H_2SO_4 , 98%)
- Concentrated Nitric Acid (HNO_3 , 70%)
- Crushed Ice
- Sodium Hydroxide (NaOH) solution (e.g., 40%) for neutralization
- Distilled Water
- Ethanol (for recrystallization)
- Three-necked round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Thermometer
- Ice bath
- Büchner funnel and filter paper

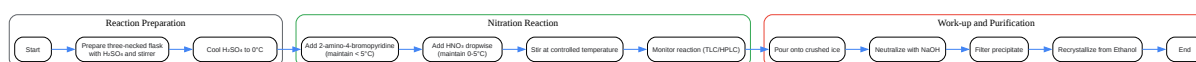
Procedure:

- **Reaction Setup:** In a three-necked flask equipped with a magnetic stirrer, thermometer, and dropping funnel, carefully add a calculated volume of concentrated sulfuric acid.
- **Substrate Addition:** Cool the sulfuric acid to 0°C using an ice bath. Slowly and in portions, add 2-amino-4-bromopyridine to the stirred sulfuric acid, ensuring the temperature is maintained below 5°C .
- **Nitration:** Once the substrate is fully dissolved, add a stoichiometric amount of concentrated nitric acid dropwise via the dropping funnel. Maintain the reaction temperature at 0 - 5°C

throughout the addition.

- **Reaction Monitoring:** After the addition is complete, allow the reaction to stir at a controlled temperature (e.g., 0-10°C) for a specified time. The progress of the reaction should be monitored by a suitable technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Quenching:** Upon completion, carefully pour the reaction mixture onto a generous amount of crushed ice with vigorous stirring.
- **Neutralization and Precipitation:** Slowly neutralize the acidic solution with a sodium hydroxide solution until the desired product precipitates. The pH should be carefully monitored.
- **Isolation:** Collect the precipitate by vacuum filtration using a Büchner funnel.
- **Purification:** Wash the solid with cold water until the filtrate is neutral. The crude product can be further purified by recrystallization from a suitable solvent, such as ethanol, to yield **4-Bromo-5-nitropyridin-2-amine**.

Logical Workflow for the Proposed Synthesis:



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Proposed workflow for the synthesis of **4-Bromo-5-nitropyridin-2-amine**.

Spectroscopic Data

While specific spectra for **4-Bromo-5-nitropyridin-2-amine** are not publicly available, chemical suppliers indicate the availability of Nuclear Magnetic Resonance (NMR), High-Performance Liquid Chromatography (HPLC), Liquid Chromatography-Mass Spectrometry (LC-MS), and

Ultra-Performance Liquid Chromatography (UPLC) data upon request.^[1] Researchers are advised to obtain a Certificate of Analysis (CoA) from the supplier for detailed analytical information.

Based on the chemical structure, the expected signals in the ^1H and ^{13}C NMR spectra can be predicted. The ^1H NMR spectrum would likely show distinct signals for the aromatic protons and the amine protons. The ^{13}C NMR spectrum would display five signals corresponding to the carbon atoms of the pyridine ring.

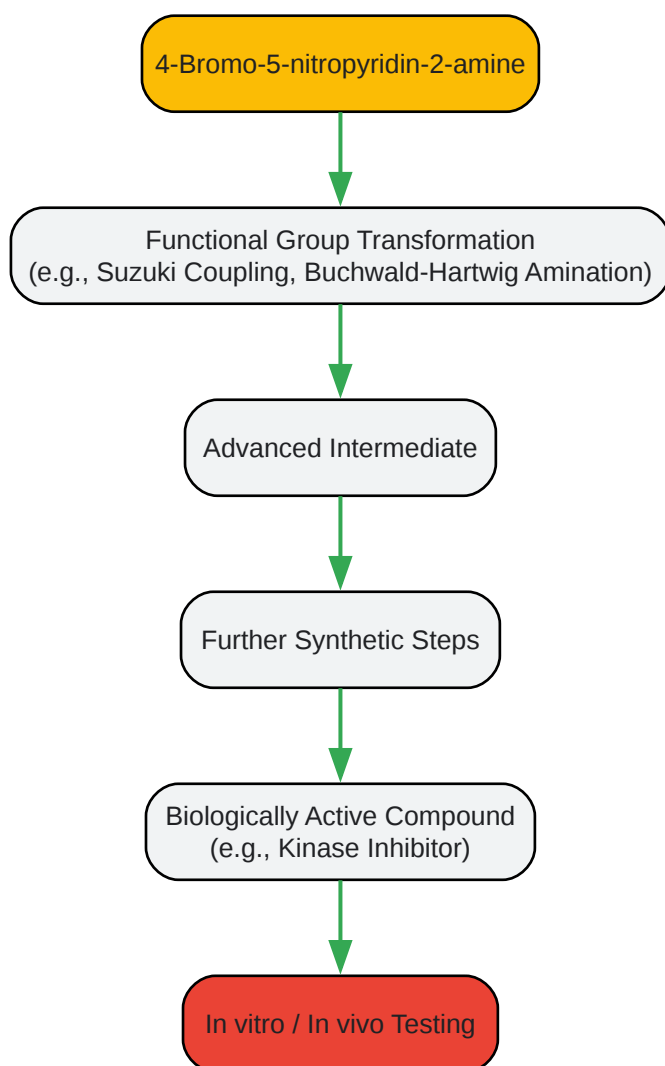
Safety Information

4-Bromo-5-nitropyridin-2-amine is associated with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation). Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood.

Signaling Pathways and Logical Relationships

At present, there is no specific information in the reviewed literature detailing the direct involvement of **4-Bromo-5-nitropyridin-2-amine** in established signaling pathways. Its utility is primarily as a synthetic intermediate for the creation of more complex, biologically active molecules. The logical relationship in its application is as a starting material for further chemical transformations.

General Application Workflow:



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General workflow for the application of **4-Bromo-5-nitropyridin-2-amine** in drug discovery.

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